

Technical Support Center: BG11 Medium Recipe without EDTA

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Compound of Interest

Compound Name: BG11
Cat. No.: B15580790

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This technical support center provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation and use of a modified **BG11** medium that omits Ethylenediaminetetraacetic acid (EDTA). This formulation is particularly useful for experiments where the presence of a strong synthetic chelator like EDTA could interfere with the study of metal toxicity, bioavailability, or the function of specific metal-dependent enzymes.

Frequently Asked Questions (FAQs)

Q1: Why would I need a **BG11** medium recipe without EDTA?

A1: Standard **BG11** medium includes EDTA to chelate ferric iron and other trace metals, preventing their precipitation and ensuring their availability to the cultured organisms. However, in certain experimental contexts, such as studies on metal toxicity, metal ion uptake, or the activity of metalloenzymes, the strong chelating properties of EDTA can be a confounding factor. An EDTA-free formulation allows for a more controlled investigation of these processes.

Q2: What is used to replace EDTA in this modified recipe?

A2: In this modified **BG11** recipe, EDTA is replaced by a combination of ferric citrate and citric acid. Citric acid acts as a weaker, biodegradable chelating agent that helps to keep iron and

other trace metals soluble and bioavailable.[1]

Q3: Will the omission of EDTA affect the growth of my cultures?

A3: The effect of omitting EDTA can depend on the specific organism being cultured. While many cyanobacteria and algae grow well in this modified medium, the reduced chelating strength of citric acid compared to EDTA might, in some cases, lead to precipitation of essential metals over time, potentially limiting their availability. It is advisable to compare the growth of your organism in both standard and EDTA-free **BG11** to determine any significant differences.

Q4: Can I use ferric ammonium citrate instead of ferric citrate?

A4: Yes, in many **BG11** formulations, ferric ammonium citrate is used interchangeably with ferric citrate. Both serve as a source of iron, and the citrate component acts as a chelator.[2] The key is to ensure the final concentration of iron and citrate is appropriate for your culture.

Experimental Protocols

Modified **BG11** Medium without EDTA (Based on the NCMA recipe)

This protocol outlines the preparation of a 1-liter batch of modified **BG11** medium without EDTA.

Preparation of stock solutions is recommended for accuracy and convenience. Store all stock solutions at 4°C.

Stock Solution	Compound	Amount per 1 L of dH ₂ O
Ferric Citrate Solution	Ferric citrate	6.0 g
Citric acid	6.0 g	
Macronutrient Stock	Sodium Nitrate (NaNO ₃)	150.0 g
Dipotassium Phosphate (K ₂ HPO ₄)	40.0 g	
Magnesium Sulfate Heptahydrate (MgSO ₄ ·7H ₂ O)	75.0 g	
Calcium Chloride Dihydrate (CaCl ₂ ·2H ₂ O)	36.0 g	
Sodium Carbonate (Na ₂ CO ₃)	20.0 g	
Trace Metal Solution (A5 + Co)	Boric Acid (H ₃ BO ₃)	2.86 g
Manganese(II) Chloride Tetrahydrate (MnCl ₂ ·4H ₂ O)	1.81 g	
Zinc Sulfate Heptahydrate (ZnSO ₄ ·7H ₂ O)	0.222 g	
Sodium Molybdate Dihydrate (Na ₂ MoO ₄ ·2H ₂ O)	0.39 g	
Copper(II) Sulfate Pentahydrate (CuSO ₄ ·5H ₂ O)	0.079 g	
Cobalt(II) Nitrate Hexahydrate (Co(NO ₃) ₂ ·6H ₂ O)	0.049 g	

- Start with Purified Water: To approximately 900 mL of distilled or deionized water (dH₂O), add the following components while stirring continuously.
- Add Ferric Citrate Solution: Add 1 mL of the prepared Ferric Citrate Solution.
- Add Macronutrients: Add 1 mL of each of the Macronutrient Stock solutions (K₂HPO₄, MgSO₄·7H₂O, CaCl₂·2H₂O, and Na₂CO₃).

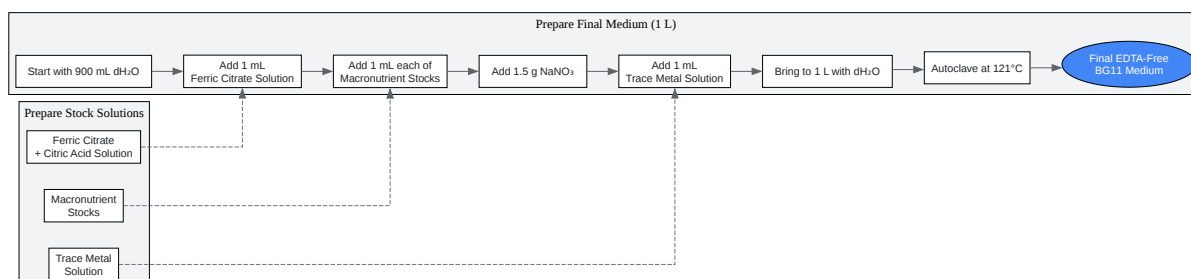
- Add Sodium Nitrate: Add 1.5 g of solid Sodium Nitrate (NaNO_3) and allow it to dissolve completely.
- Add Trace Metals: Add 1 mL of the Trace Metal Solution.
- Adjust Final Volume: Bring the total volume to 1 L with dH₂O.
- Sterilization: Autoclave the prepared medium at 121°C for 15 minutes.
- Final pH: The final pH of the medium after autoclaving and cooling should be approximately 7.4.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
<p>Precipitate forms in the medium after autoclaving.</p>	<ul style="list-style-type: none"> - High pH during preparation. - Inadequate chelation of metal ions. - Incorrect order of component addition. 	<ul style="list-style-type: none"> - Ensure the pH is not excessively high before autoclaving. - Prepare the Ferric Citrate Solution separately and add it to the final medium as instructed. - Add components in the specified order to prevent premature reactions.
<p>Poor or slow culture growth.</p>	<ul style="list-style-type: none"> - Reduced bioavailability of trace metals due to weaker chelation by citrate compared to EDTA. - The specific organism may have a high requirement for certain trace metals. 	<ul style="list-style-type: none"> - Ensure the Ferric Citrate Solution is freshly prepared. - For particularly sensitive cultures, consider filter-sterilizing the Ferric Citrate Solution and adding it to the autoclaved and cooled medium to minimize heat-induced precipitation. - If growth issues persist, a standard BG11 medium with EDTA may be more suitable for your organism.
<p>The color of the medium is unusually pale or has a brownish tint.</p>	<ul style="list-style-type: none"> - Precipitation of iron. - Degradation of the Ferric Citrate Solution. 	<ul style="list-style-type: none"> - Prepare a fresh Ferric Citrate Solution. - Visually inspect the medium for any signs of precipitation before inoculating.

Visualizing the Workflow

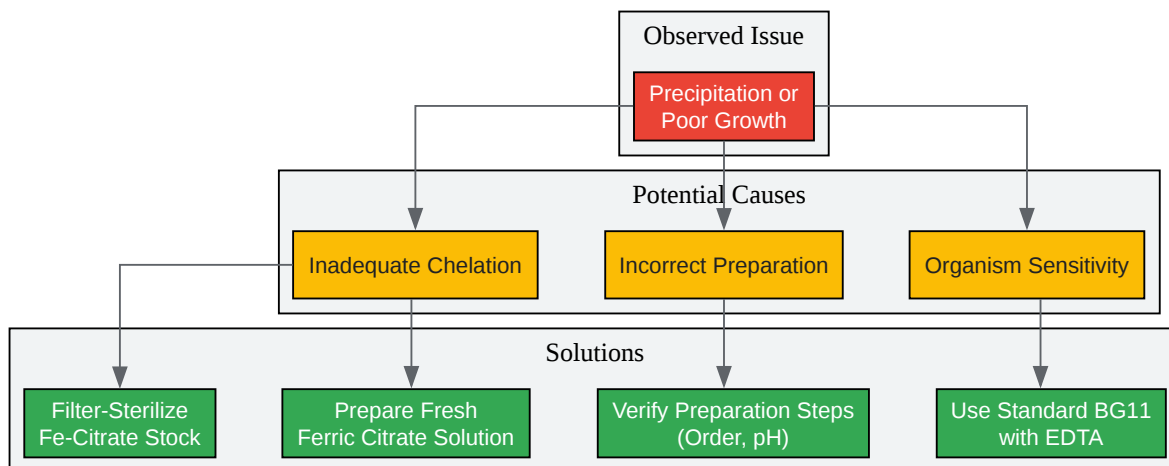
Logical Flow for Preparing EDTA-Free BG11 Medium



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Caption: Workflow for preparing EDTA-free **BG11** medium.

Troubleshooting Logic for EDTA-Free **BG11** Medium



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Caption: Troubleshooting logic for EDTA-free **BG11** medium.

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References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 2. ncma.bigelow.org [ncma.bigelow.org]
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